

Personal protective equipment for handling 4-(Methylcarbamoyl)benzene-1-sulfonyl chloride

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Compound of Interest

Compound Name: 4-(Methylcarbamoyl)benzene-1-sulfonyl chloride

Cat. No.: B1316579

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Essential Safety and Handling Guide for 4-(Methylcarbamoyl)benzene-1-sulfonyl chloride

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety, handling, and disposal information for **4-(Methylcarbamoyl)benzene-1-sulfonyl chloride** (CAS No. 874622-79-4). Adherence to these procedures is essential for ensuring laboratory safety and minimizing risk.

Hazard Identification and Personal Protective Equipment (PPE)

4-(Methylcarbamoyl)benzene-1-sulfonyl chloride is a chemical that requires careful handling due to its hazardous properties. The primary hazards include skin irritation, serious eye irritation, and potential respiratory irritation.^[1] Proper selection and use of Personal Protective Equipment (PPE) are the final and most critical barriers to exposure.

Summary of Hazards:

Hazard Statement	GHS Classification
Causes skin irritation	Skin Irritation
Causes serious eye irritation	Serious Eye Irritation
May cause respiratory irritation	Specific target organ toxicity

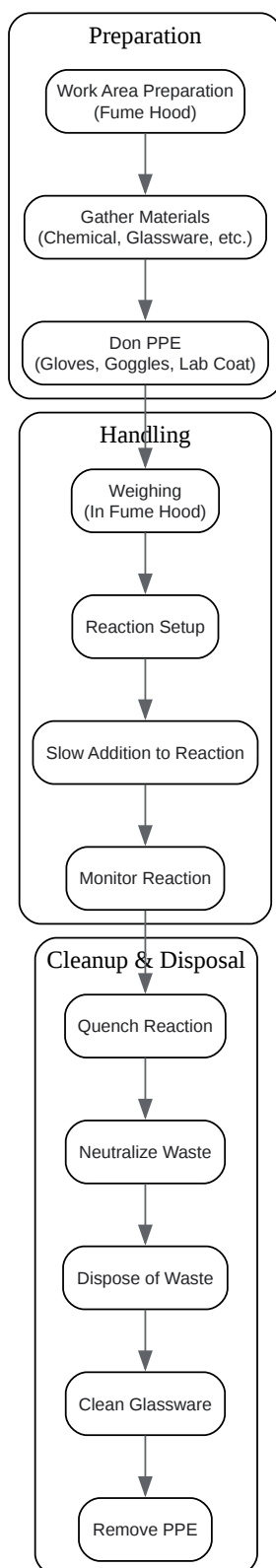
Recommended Personal Protective Equipment (PPE):

Protection Type	Specification	Rationale
Eye and Face Protection	Chemical safety goggles and a face shield.	Protects against splashes and fumes that can cause severe eye damage. [2] [3]
Hand Protection	Chemical-resistant gloves (e.g., nitrile or neoprene).	Prevents skin contact which can lead to irritation. [3] Always inspect gloves for integrity before use.
Skin and Body Protection	A chemical-resistant lab coat or apron. For larger quantities or increased risk of splashing, chemical-resistant coveralls are recommended.	Provides a barrier against accidental spills and splashes. [3]
Respiratory Protection	Use in a well-ventilated area, preferably a chemical fume hood. [4] [5] If a fume hood is not available, a NIOSH-approved respirator with appropriate cartridges for acid gases and organic vapors should be used.	Minimizes the inhalation of vapors or dust which can cause respiratory tract irritation. [1] [3]

Operational Plan for Safe Handling

A systematic approach to handling **4-(Methylcarbamoyl)benzene-1-sulfonyl chloride** is crucial. The following step-by-step protocol should be followed:

Experimental Workflow:



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Caption: Workflow for handling **4-(Methylcarbamoyl)benzene-1-sulfonyl chloride**.

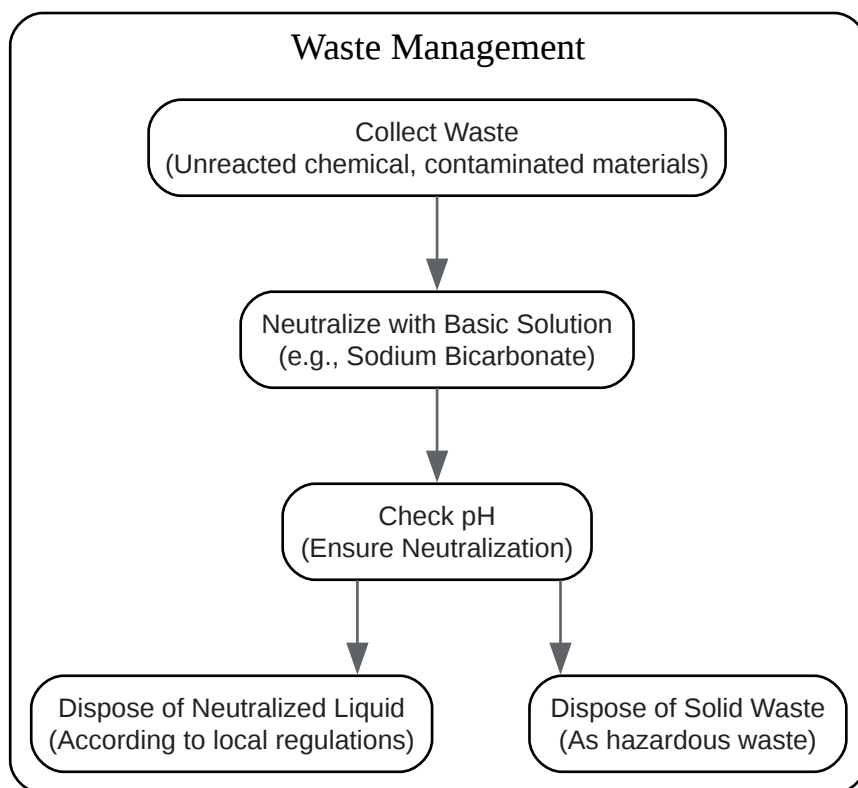
Step-by-Step Handling Protocol:

- Preparation:
 - Ensure a chemical fume hood is available and functioning correctly.
 - Gather all necessary equipment and reagents.
 - Put on all required PPE as detailed in the table above.
- Handling:
 - Conduct all manipulations of the solid chemical, including weighing and transferring, inside a chemical fume hood to minimize inhalation exposure.^{[4][5]}
 - Avoid direct contact with skin, eyes, and clothing.^[1]
 - When adding to a reaction, do so slowly and in a controlled manner, as sulfonyl chlorides can react vigorously, especially with nucleophiles.
- Post-Handling:
 - Wash hands thoroughly with soap and water after handling the chemical, even if gloves were worn.^[1]
 - Clean all contaminated surfaces and equipment.

Disposal Plan

Proper disposal of **4-(Methylcarbamoyl)benzene-1-sulfonyl chloride** and associated waste is critical to prevent environmental contamination and ensure safety.

Waste Neutralization and Disposal Workflow:



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